

Application Note: (S)-1-Cyclopentyl-ethylamine in Pharmaceutical Intermediate Synthesis

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Compound of Interest

Compound Name: (S)-1-Cyclopentyl-ethylamine

CAS No.: 150852-71-4

Cat. No.: B3242320

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Executive Summary

(S)-1-Cyclopentyl-ethylamine (CAS: 150852-71-4) is a high-value chiral building block extensively utilized in the synthesis of small-molecule inhibitors, particularly those targeting the Janus Kinase (JAK) pathway and Chemokine Receptors (CCR). Its structural motif—a chiral ethylamine tethered to a lipophilic cyclopentyl ring—provides critical hydrophobic interactions within the ATP-binding pockets of kinases and the transmembrane domains of GPCRs, often enhancing potency and metabolic stability compared to linear alkyl analogs.

This guide details the critical quality attributes (CQAs) of this intermediate, a biocatalytic protocol for its optical resolution, and a standardized reductive amination workflow for its incorporation into pharmaceutical scaffolds.

Chemical Identity & Properties

Property	Specification
Chemical Name	(S)-1-Cyclopentyl-ethylamine
CAS Number	150852-71-4 (Free Base)
Molecular Formula	C ₇ H ₁₅ N
Molecular Weight	113.20 g/mol
Chirality	(S)-Enantiomer
Appearance	Colorless to pale yellow liquid
Boiling Point	140–142 °C (at 760 mmHg)
Solubility	Miscible in MeOH, DCM, THF, EtOAc
pKa	~10.5 (Conjugate acid)

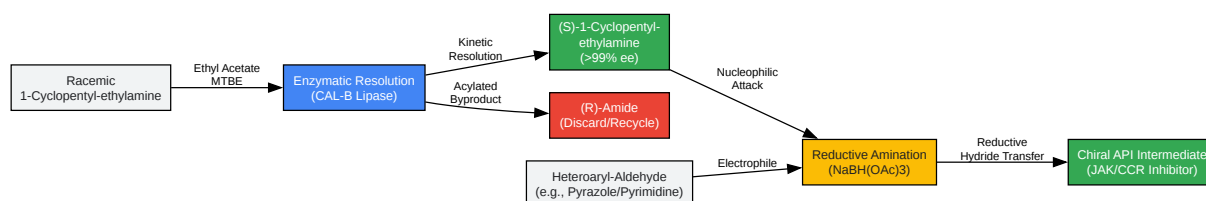
Strategic Application in Drug Design

The (S)-1-cyclopentyl-ethyl moiety serves as a "privileged substructure" in medicinal chemistry. Its application is driven by two key factors:

- Conformational Restriction:** The cyclopentyl ring limits the rotatable bonds compared to an n-heptyl chain, reducing the entropic penalty upon binding to the target protein.
- Chiral Recognition:** In JAK1/JAK2 inhibitors, the (S)-configuration often directs the amine substituent toward a specific hydrophobic pocket (e.g., the P-loop or solvent-exposed front), significantly boosting selectivity over other kinase isoforms.

Mechanistic Pathway & Workflow

The following diagram illustrates the workflow from the racemic precursor to the final active pharmaceutical ingredient (API) scaffold.



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Figure 1: Critical path workflow for generating high-purity chiral intermediates from racemic starting materials.

Experimental Protocols

Protocol A: Biocatalytic Resolution of Racemic Amine

Objective: To isolate **(S)-1-Cyclopentyl-ethylamine** with >99% enantiomeric excess (ee) from racemic material.

Rationale: Chemical resolution using tartaric acid is often inefficient for this specific amine. Enzymatic kinetic resolution using *Candida antarctica* Lipase B (CAL-B) is preferred due to its high E-value (enantioselectivity factor), allowing the (S)-amine to remain unreacted while the (R)-amine is selectively acylated.

Reagents:

- Racemic 1-Cyclopentyl-ethylamine (100 mmol)
- Ethyl Acetate (Acyl donor & Solvent, 500 mL)
- Immobilized CAL-B (e.g., Novozym 435, 2.0 g)
- MTBE (Methyl tert-butyl ether)

Procedure:

- Setup: In a 1L round-bottom flask, dissolve racemic 1-Cyclopentyl-ethylamine (11.3 g, 100 mmol) in MTBE (200 mL).
- Acyl Donor Addition: Add Ethyl Acetate (20 mL, excess) to the solution.
- Enzyme Addition: Add immobilized CAL-B (2.0 g).
- Incubation: Stir the suspension gently (orbital shaker preferred) at 30°C. Monitor the reaction by chiral GC or HPLC.
 - Checkpoint: The reaction typically reaches 50% conversion (theoretical maximum for resolution) in 12–24 hours. The (R)-enantiomer is converted to the acetamide, while the (S)-enantiomer remains as the free amine.
- Filtration: Filter off the enzyme beads (can be recycled).
- Separation:
 - Concentrate the filtrate.
 - Dissolve the residue in 1M HCl (100 mL). The (S)-amine forms a water-soluble salt. The (R)-acetamide remains organic.
 - Extract with DCM (3 x 50 mL) to remove the (R)-acetamide.
- Isolation: Basify the aqueous layer with 4M NaOH to pH >12. Extract the free (S)-amine with MTBE (3 x 50 mL).
- Drying: Dry combined organic layers over Na₂SO₄ and concentrate in vacuo.

Yield: ~35–40% (relative to racemate). ee: >98%.

Protocol B: Reductive Amination (Coupling)

Objective: Coupling **(S)-1-Cyclopentyl-ethylamine** to a heteroaryl aldehyde to form a secondary amine scaffold.

Rationale: Sodium triacetoxyborohydride (STAB) is used as the reducing agent because it is mild and selective for imines over aldehydes/ketones, minimizing side reactions (e.g., direct reduction of the aldehyde to alcohol).

Reagents:

- **(S)-1-Cyclopentyl-ethylamine** (1.2 equiv)
- Heteroaryl Aldehyde (e.g., 4-Formyl-1H-pyrazole derivative) (1.0 equiv)
- Sodium Triacetoxyborohydride (STAB) (1.5 equiv)
- Acetic Acid (catalytic, 1-2 drops)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE) (anhydrous)

Procedure:

- Imine Formation:
 - Charge a reaction vessel with the Heteroaryl Aldehyde (1.0 mmol) and DCM (10 mL).
 - Add **(S)-1-Cyclopentyl-ethylamine** (1.2 mmol).
 - Add catalytic Acetic Acid.
 - Stir at room temperature for 1–2 hours under Nitrogen.
 - Checkpoint: Monitor by TLC or LC-MS. Disappearance of aldehyde and formation of the imine (often a shift in UV retention) indicates readiness.
- Reduction:
 - Cool the mixture to 0°C.
 - Add Sodium Triacetoxyborohydride (STAB) (1.5 mmol) portion-wise.
 - Allow the reaction to warm to room temperature and stir overnight (12–16 h).

- Quench & Workup:
 - Quench with Saturated NaHCO_3 solution (10 mL). Stir vigorously for 15 mins.
 - Separate phases. Extract aqueous layer with DCM (2 x 10 mL).
 - Wash combined organics with Brine, dry over MgSO_4 .^[1]
- Purification:
 - Concentrate crude material.
 - Purify via Flash Column Chromatography (typically MeOH/DCM gradient).

Analytical Quality Control

To ensure the integrity of the chiral center is maintained throughout the synthesis, the following HPLC method is recommended.

Method Parameters:

- Instrument: HPLC with UV Detector (210/254 nm)
- Column: Chiralpak IG or AD-H (4.6 x 250 mm, 5 μm)
- Mobile Phase: Hexane : Ethanol : Diethylamine (90 : 10 : 0.1)
- Flow Rate: 1.0 mL/min
- Temperature: 25°C
- Expected Retention:
 - (R)-Enantiomer: ~8.5 min
 - (S)-Enantiomer: ~10.2 min (Confirm with standards)

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Sources

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